

Navigating the Landscape of Deuterated Lipids: A Technical Guide to 1-Pentadecanol-d31

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Compound of Interest

Compound Name: 1-Pentadecanol-d31

Cat. No.: B1472713

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **1-Pentadecanol-d31**, a deuterated long-chain fatty alcohol. Given the specialized nature of this isotopically labeled compound, this document focuses on pathways to procurement through custom synthesis, provides representative synthetic methodologies, and presents key physicochemical data of its non-deuterated analogue, 1-Pentadecanol, to serve as a valuable reference.

Supplier and Availability Landscape

Direct, off-the-shelf commercial availability of **1-Pentadecanol-d31** is limited. Researchers requiring this compound will likely need to engage with companies specializing in custom isotope labeling and chemical synthesis. These services can synthesize **1-Pentadecanol-d31** to specified purity and isotopic enrichment levels.

Table 1: Potential Custom Synthesis Providers

Company	Service Highlights
--INVALID-LINK--	Specializes in the custom synthesis of deuterated chemicals for analytical, pharmacokinetic, and advanced material applications.[1]
--INVALID-LINK--	Offers custom stable isotope labeling services, including deuterium, with technical support throughout the process.[2]
--INVALID-LINK--	Provides design, preparation, and characterization of radio- and mass-labeled compounds, including custom synthesis.[3]
--INVALID-LINK--	Delivers tailored solutions for the synthesis of deuterated compounds for drug discovery and development.[4]
--INVALID-LINK--	Offers various isotope labeling services, including custom carbohydrate and other molecule labeling.[5]
--INVALID-LINK--	Provides custom organic synthesis services for stable-labeled compounds, including those with deuterium.[6]
--INVALID-LINK--	Offers custom synthesis of high-purity deuterium-labeled compounds for various research applications.[7]
--INVALID-LINK--	Provides a wide range of stable isotope labeling services, including custom synthesis of compounds with deuterium.[8]
--INVALID-LINK--	Delivers rapid and innovative isotopic labeling services to support drug development programs. [9]
--INVALID-LINK--	Offers custom synthesis of stable isotope-labeled compounds, including those with deuterium, carbon-13, and nitrogen-15.[10][11]

Physicochemical Properties of 1-Pentadecanol

While specific data for **1-Pentadecanol-d31** is not readily available, the physicochemical properties of the non-deuterated form, 1-Pentadecanol, provide a close approximation. Isotopic labeling with deuterium typically has a minimal effect on most bulk physical properties, though slight differences in density and boiling point may be observed.

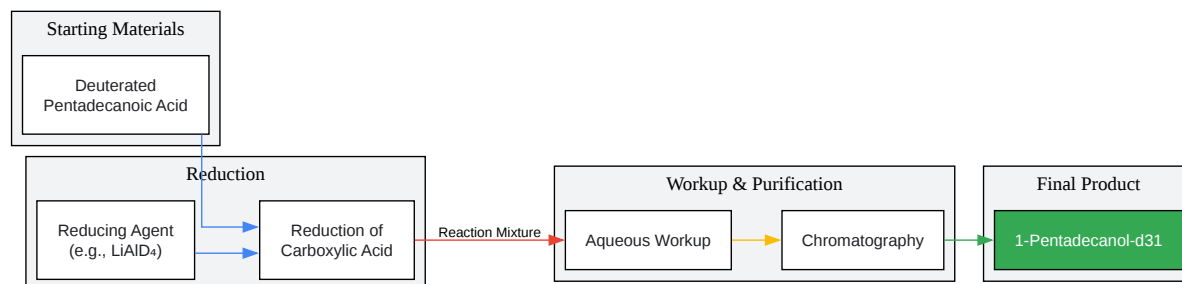
Table 2: Physicochemical Data of 1-Pentadecanol

Property	Value	Reference
Molecular Formula	C ₁₅ H ₃₂ O	[12][13]
Molecular Weight	228.41 g/mol	[13][14]
Appearance	White solid	[12][15]
Melting Point	41-44 °C	[12][14]
Boiling Point	269-271 °C	[12][14]
Density	0.842 kg/L at 40 °C	[12]
Flash Point	112 °C (closed cup)	[12]
CAS Number	629-76-5	[12][13]

Experimental Protocols: Synthesis of Deuterated Fatty Alcohols

The synthesis of **1-Pentadecanol-d31** would typically start from a deuterated precursor, such as deuterated pentadecanoic acid or a shorter-chain deuterated building block that is then elongated. Below is a representative, generalized workflow for the synthesis of a deuterated long-chain fatty alcohol.

Representative Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **1-Pentadecanol-d₃₁**.

Methodological Details

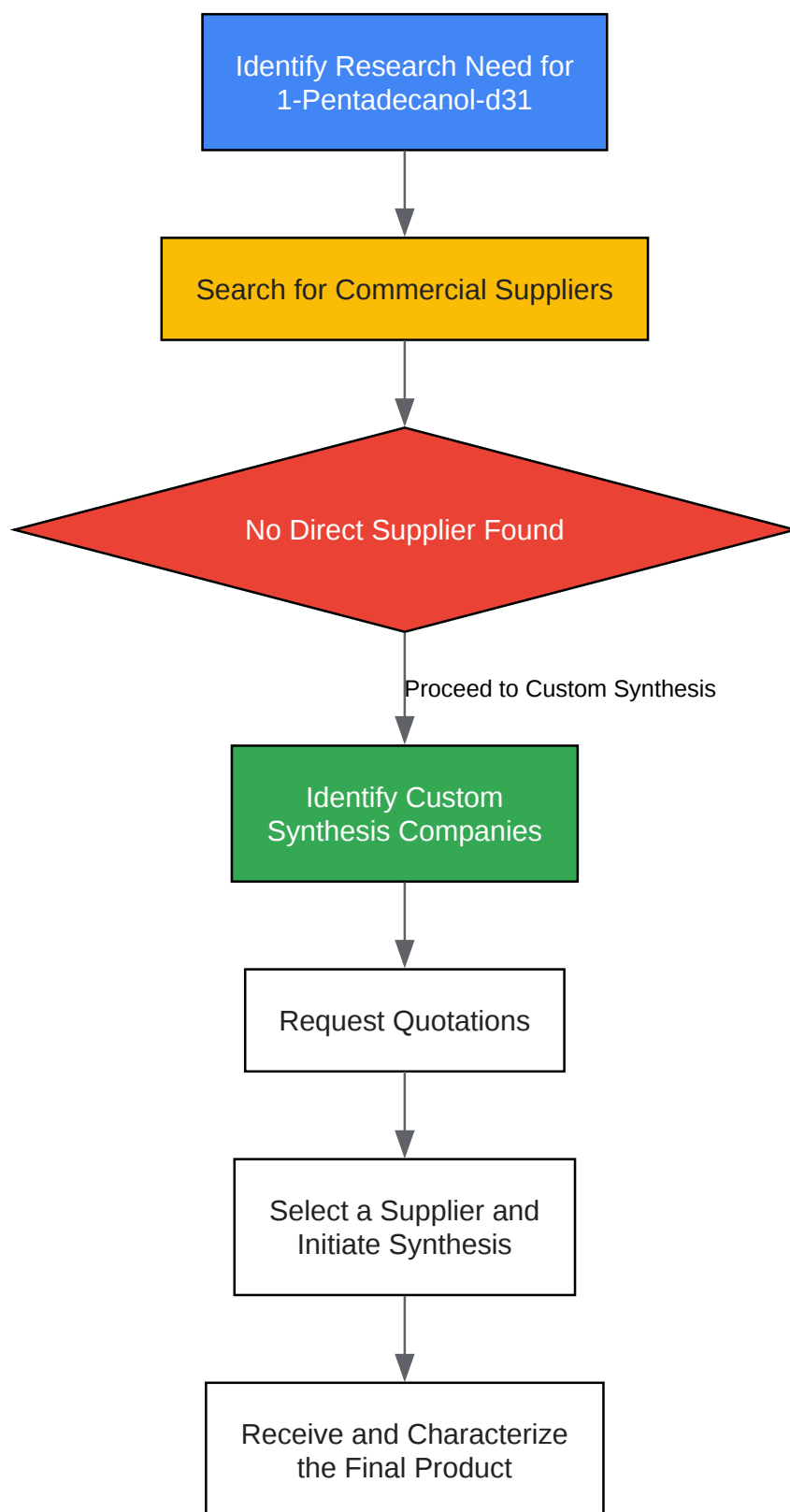
- **Starting Material:** The synthesis would likely commence with deuterated pentadecanoic acid (pentadecanoic acid-d₃₀). This precursor can be synthesized via methods such as H/D exchange on the corresponding non-deuterated fatty acid.
- **Reduction:** The deuterated carboxylic acid is then reduced to the corresponding alcohol. A common and effective method for this transformation is the use of a strong reducing agent like lithium aluminum deuteride (LiAlD₄) in an anhydrous ether solvent (e.g., diethyl ether or tetrahydrofuran). The use of LiAlD₄ ensures the introduction of a deuterium atom at the C1 position.
- **Reaction Conditions:** The reaction is typically carried out under an inert atmosphere (e.g., nitrogen or argon) to prevent quenching of the highly reactive reducing agent by atmospheric moisture. The reaction is often initiated at a low temperature (e.g., 0 °C) and then allowed to warm to room temperature.
- **Workup:** After the reaction is complete, it is carefully quenched with water and/or aqueous acid to neutralize the excess reducing agent and hydrolyze the resulting aluminum alkoxide.

complex.

- Purification: The crude product is then extracted into an organic solvent, dried, and purified. Purification is commonly achieved through column chromatography on silica gel to yield the high-purity **1-Pentadecanol-d31**.
- Characterization: The final product's identity and isotopic enrichment are confirmed using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy (^1H NMR and ^2H NMR) and Mass Spectrometry (MS).

Logical Relationship for Procurement

For researchers, the process of acquiring **1-Pentadecanol-d31** follows a logical progression from identifying the need for a specialized deuterated compound to engaging with a custom synthesis provider.



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Caption: Decision-making workflow for procuring **1-Pentadecanol-d31**.

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